

dielectric constant and electrical insulation properties of Parylene D

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Compound of Interest

Compound Name: Parylene D

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An In-depth Technical Guide to the Dielectric Constant and Electrical Insulation Properties of Parylene D

For researchers, scientists, and drug development professionals, understanding the material properties of polymers is critical for the design and function of advanced medical devices and electronics. **Parylene D**, a member of the poly(p-xylylene) family of polymers, offers a unique combination of electrical, thermal, and barrier properties. This guide provides a detailed overview of its dielectric constant and electrical insulation capabilities, complete with quantitative data and the standardized experimental protocols used for their measurement.

Introduction to Parylene D

Parylene D is a chlorinated variant of Parylene N, produced from the same raw material but modified by the substitution of two chlorine atoms for two of the aromatic hydrogens.^{[1][2][3]} This chemical modification results in greater thermal stability and physical toughness compared to other common Parylene types.^{[4][5]} Like other Parylenes, it is applied via a unique chemical vapor deposition (CVD) process at room temperature, which allows it to form a truly conformal, pinhole-free coating on a variety of substrates, including complex shapes.^{[2][3][4]} Its excellent dielectric properties make it a superior electrical insulator for critical applications.^[6]

Quantitative Electrical Properties of Parylene D

The electrical characteristics of **Parylene D** are crucial for its function as an insulator in electronic and biomedical applications. The following tables summarize the key quantitative

data for its dielectric and insulation properties.

Table 1: Dielectric Constant and Dissipation Factor of **Parylene D**

The dielectric constant represents a material's ability to store electrical energy, while the dissipation factor quantifies its inefficiency as an insulator.^[7] For insulation purposes, a low dielectric constant is generally desirable.^[8]

Property	60 Hz	1 kHz	1 MHz	Test Method
Dielectric Constant	2.84 ^[9]	2.82 ^[9]	2.80 ^[10]	ASTM D150 ^[9]
Dissipation Factor	0.004 ^[9]	0.003 ^[9]	0.002 ^[10]	ASTM D150 ^[9]

Table 2: Electrical Insulation Properties of **Parylene D**

Dielectric strength, volume resistivity, and surface resistivity are key indicators of a material's ability to withstand electrical stress and resist current leakage. Higher values indicate better insulation performance.^[11]^[12]

Property	Value	Test Method
Dielectric Strength	5,500 V/mil (215 MV/cm) ^[9] ^[10]	ASTM D149
Volume Resistivity (at 23°C, 50% RH)	$2 \times 10^{16} \Omega \cdot \text{cm}$ ^[10]	ASTM D257
Surface Resistivity (at 23°C, 50% RH)	$5 \times 10^{16} \Omega$ ^[10]	ASTM D257

Experimental Protocols

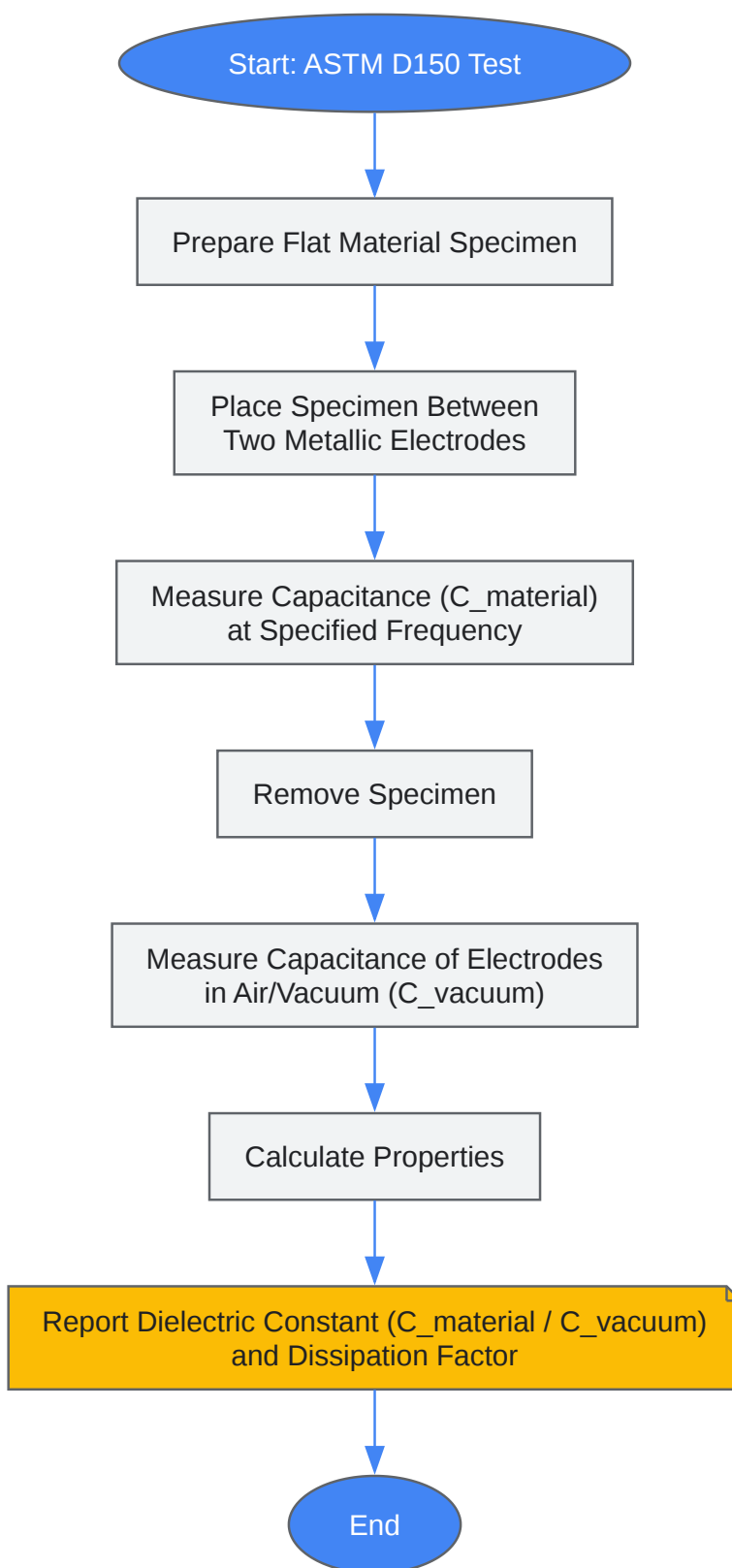
The data presented above are determined by standardized test methods developed by ASTM International. These protocols ensure consistency and comparability of results.

ASTM D150: AC Loss Characteristics and Permittivity (Dielectric Constant)

This test method is used to determine the dielectric constant and dissipation factor of solid electrical insulating materials over a range of frequencies.[\[13\]](#)[\[14\]](#)

Methodology:

- **Specimen Preparation:** A flat specimen of the material is prepared, ensuring it is larger than the electrodes to be used (typically 50mm or 2 inches in diameter).[\[7\]](#)
- **Electrode System:** The specimen is placed between two metallic electrodes, forming a capacitor.
- **Measurement:** The capacitance of the system with the specimen is measured at the desired frequency (e.g., 60 Hz, 1 kHz, 1 MHz).
- **Reference Measurement:** A second measurement is taken without the specimen (with air or vacuum as the dielectric).[\[7\]](#)
- **Calculation:** The dielectric constant is calculated as the ratio of the capacitance with the material to the capacitance with air/vacuum.[\[7\]](#)[\[8\]](#)[\[15\]](#) The dissipation factor, which measures the inefficiency of the insulator, is also determined from the AC measurements.[\[7\]](#)



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Experimental workflow for ASTM D150.

ASTM D149: Dielectric Breakdown Voltage and Dielectric Strength

This test determines the voltage per unit thickness at which an insulating material will fail or "puncture" under electrical stress.[\[11\]](#)[\[16\]](#) A higher value signifies a better insulator.[\[11\]](#)

Methodology:

- **Specimen Placement:** The test specimen is placed between two electrodes.[\[11\]](#)
- **Voltage Application:** An alternating voltage, typically at a commercial power frequency like 60 Hz, is applied.[\[17\]](#)[\[18\]](#)
- **Voltage Increase:** The voltage is increased from zero (or a low level) at a uniform rate until dielectric breakdown occurs.[\[11\]](#)[\[19\]](#) This breakdown is observed as a puncture or electrical burn-through of the material.[\[11\]](#)
- **Measurement:** The voltage at which failure occurs is recorded.
- **Calculation:** The dielectric strength is calculated by dividing the breakdown voltage by the thickness of the specimen, typically expressed in volts per mil (V/mil).[\[19\]](#)

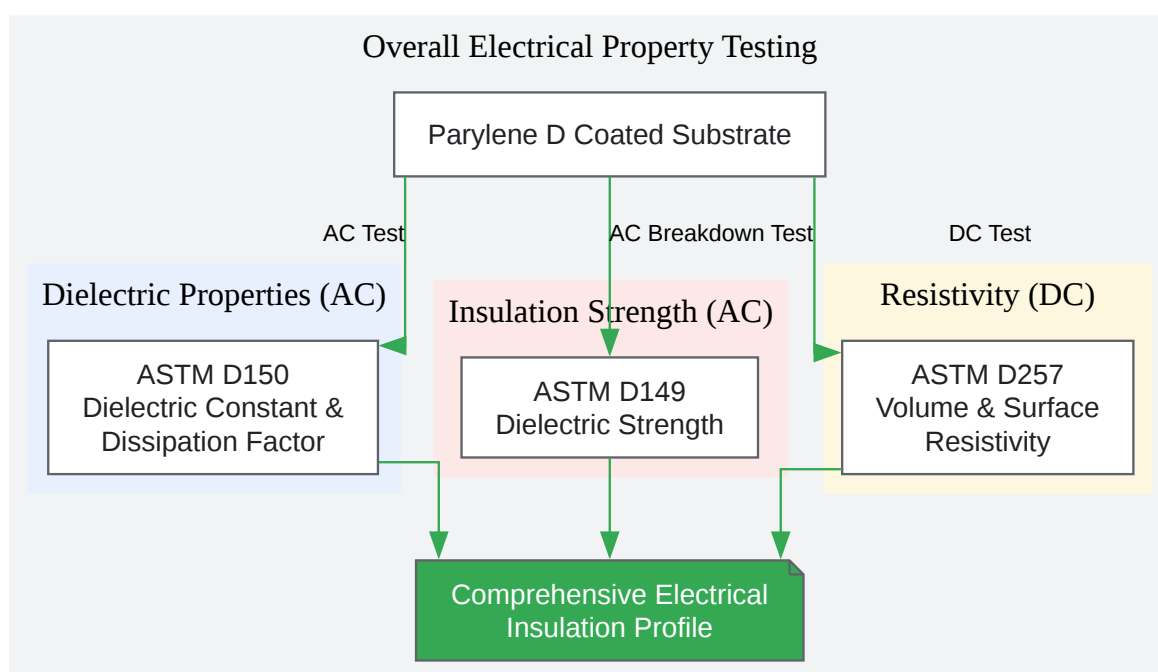
ASTM D257: DC Resistance or Conductance of Insulating Materials

This standard provides procedures to measure the volume resistivity and surface resistivity of insulating materials using a direct current (DC) voltage.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Methodology:

- **Specimen and Electrodes:** A standard-sized specimen (e.g., a 4-inch disk) is placed between two electrodes.[\[12\]](#)[\[23\]](#) The electrode configuration differs for volume and surface resistivity measurements.
- **Voltage Application:** A specified DC voltage is applied across the electrodes for a set duration, typically 60 seconds.[\[12\]](#)[\[23\]](#)

- **Resistance Measurement:** The resistance to the leakage current is measured. For volume resistivity, the current flowing through the material's bulk is measured.[12] For surface resistivity, the current flowing along the surface is measured.[12]
- **Calculation:** The resistivity is calculated based on the measured resistance and the geometric dimensions of the specimen and electrodes.[21] The results are reported in ohm-centimeters ($\Omega\cdot\text{cm}$) for volume resistivity and ohms (Ω) or ohms per square for surface resistivity.



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Logical workflow for characterizing electrical properties.

Relevance for Biomedical and Research Applications

The superior electrical insulation properties of **Parylene D** are critical for its use in medical and research fields.

- **Biocompatibility and Protection:** Parylene coatings are biocompatible (USP Class VI) and biostable, forming a protective barrier that isolates the device from the body and protects the body from the device.[24][25][26] This is essential for implantable electronics like pacemakers, neurostimulators, and cochlear implants, where electrical signals must be precisely contained.[25][27]
- **Device Reliability:** The high dielectric strength and volume resistivity prevent electrical shorts and signal interference, ensuring the long-term reliability of sensitive electronic components in the harsh, fluid-filled environment of the human body.[25]
- **Miniaturization:** Because **Parylene D** provides excellent insulation even as an ultra-thin film, it allows for the miniaturization of medical devices without compromising electrical safety or performance.[4][26]
- **Drug-Eluting Devices:** In applications like drug-eluting stents, the Parylene coating can act as a stable, insulating layer that helps control the release of therapeutic agents.[25]

In summary, **Parylene D**'s robust dielectric constant and exceptional insulation properties, verified by standardized testing, make it an indispensable material for advancing medical technology and scientific research where electrical integrity and biocompatibility are paramount.

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